

2-Chloroethyl ethyl sulfate CAS number and molecular formula

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Compound of Interest

Compound Name: 2-Chloroethyl ethyl sulfate

CAS No.: 104184-81-8

Cat. No.: B14341229

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An In-depth Technical Guide to 2-Chloroethyl Ethyl Sulfate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of **2-Chloroethyl ethyl sulfate**, a chemical compound with limited publicly available data. A primary objective of this document is to clarify its distinct identity from the similarly named and more extensively studied compound, 2-Chloroethyl ethyl sulfide. This guide will establish the fundamental chemical and physical properties of **2-Chloroethyl ethyl sulfate**, explore its general reactivity based on its functional groups, and address the significant data gap in its toxicological profile. Due to the potential for confusion and the hazardous nature of analogous compounds, a comprehensive safety and handling section is provided, using data from 2-Chloroethyl ethyl sulfide as a reference point for cautious laboratory practice.

Introduction and Clarification of Chemical Identity

In the field of chemical research, precision in nomenclature and identification is paramount to safety and experimental success. The case of **2-Chloroethyl ethyl sulfate** presents a notable challenge due to its structural similarity in name to 2-Chloroethyl ethyl sulfide. This guide begins by unequivocally defining **2-Chloroethyl ethyl sulfate** and distinguishing it from its sulfide counterpart.

2-Chloroethyl ethyl sulfate is an organic chemical compound that features a sulfate ester functional group. Its unique Chemical Abstracts Service (CAS) number is 104184-81-8, and its molecular formula is C₄H₉ClO₄S.

Conversely, 2-Chloroethyl ethyl sulfide is an organosulfur compound, classified as a half-mustard due to its structural relation to sulfur mustard, a chemical warfare agent. Its CAS number is 693-07-2, with a molecular formula of C₄H₉ClS.

The critical distinction lies in the oxidation state of the sulfur atom and the resulting functional group: a sulfate versus a sulfide. This difference profoundly impacts the chemical reactivity, physical properties, and biological activity of the two molecules.

Comparative Summary of Chemical Identifiers

To prevent ambiguity, the following table summarizes the key identifiers for both compounds.

Property	2-Chloroethyl Ethyl Sulfate	2-Chloroethyl Ethyl Sulfide
IUPAC Name	2-chloroethyl ethyl sulfate	1-chloro-2-(ethylsulfanyl)ethane
CAS Number	104184-81-8	693-07-2
Molecular Formula	C ₄ H ₉ ClO ₄ S	C ₄ H ₉ ClS
Molecular Weight	188.63 g/mol	124.63 g/mol
Synonyms	N/A	Half-mustard gas, 2-CEES

Physicochemical Properties of 2-Chloroethyl Ethyl Sulfate

Detailed experimental data for **2-Chloroethyl ethyl sulfate** is not extensively documented. However, based on its molecular structure, we can infer certain properties.

Chemical Structure

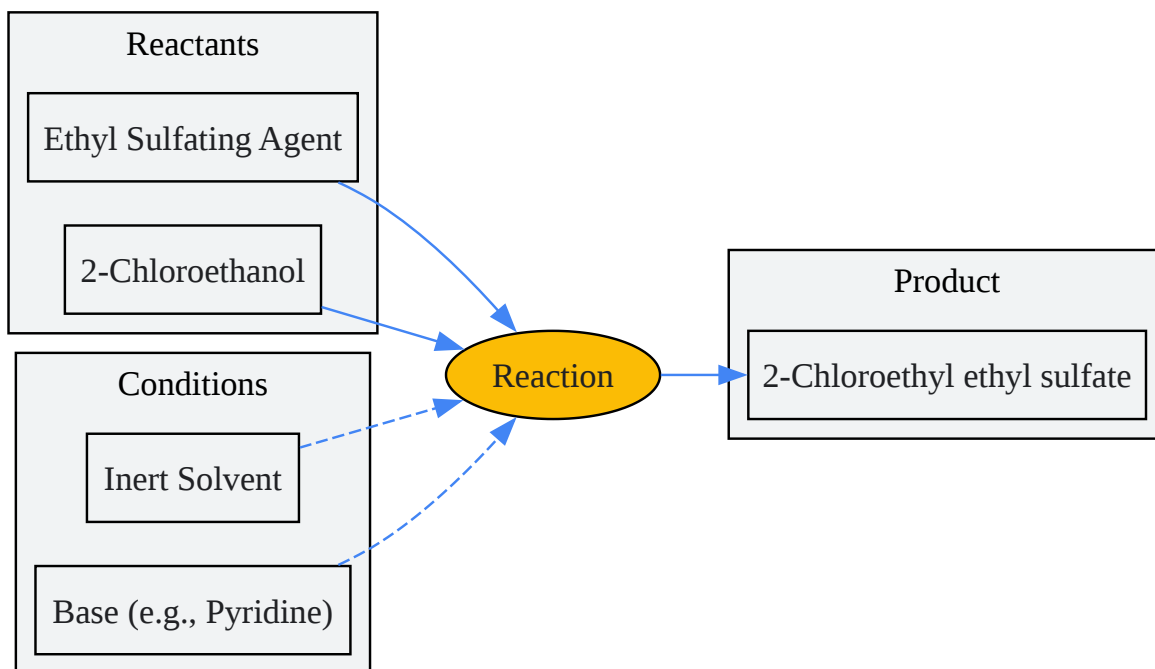
The structure of **2-Chloroethyl ethyl sulfate** consists of a central sulfate group bonded to an ethyl group and a 2-chloroethyl group.

Caption: Chemical structure of **2-Chloroethyl ethyl sulfate**.

Synthesis and Reactivity

Potential Synthetic Pathways

While specific, validated protocols for the synthesis of **2-Chloroethyl ethyl sulfate** are not readily available in peer-reviewed literature, a general approach can be conceptualized based on standard organic chemistry principles. A plausible method would involve the esterification of 2-chloroethanol with a suitable sulfating agent, such as ethyl chlorosulfate or a related derivative, in the presence of a base to neutralize the resulting acid.



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Caption: Conceptual synthesis of **2-Chloroethyl ethyl sulfate**.

Expected Reactivity

The reactivity of **2-Chloroethyl ethyl sulfate** is dictated by its two primary functional groups: the sulfate ester and the alkyl chloride. Both groups can act as leaving groups in nucleophilic substitution reactions, suggesting that the compound is a potential alkylating agent. Alkylating agents are compounds that can transfer an alkyl group to another molecule. This property is fundamental to many industrial and biological processes. The presence of two potential sites for nucleophilic attack could lead to complex reaction pathways.

Toxicological Profile and Safety Considerations

There is a significant lack of specific toxicological data for **2-Chloroethyl ethyl sulfate** in publicly accessible databases and literature. However, given its nature as a potential alkylating agent, it should be handled with extreme caution. Alkylating agents as a class are often associated with cytotoxicity and genotoxicity.

Case Study: Toxicology of 2-Chloroethyl Ethyl Sulfide

To provide a framework for safe handling in the absence of specific data, we will review the well-documented toxicology of the structurally similar-named compound, 2-Chloroethyl ethyl sulfide (CEES). It is imperative to note that this information is for the sulfide (CAS 693-07-2) and should not be directly extrapolated to the sulfate, but rather used to inform a conservative and cautious approach to handling.

2-Chloroethyl ethyl sulfide is a vesicant (blistering agent) and a monofunctional analog of sulfur mustard.[1] It is known to be:

- Toxic: Harmful if swallowed, in contact with skin, or if inhaled.[2]
- Corrosive: Causes severe skin burns and eye damage.[3]
- Carcinogenic: May cause cancer.[2]
- An Alkylating Agent: It exerts its toxicity by alkylating DNA and other biomolecules, leading to cellular damage and apoptosis.

The oral LD50 in rats for CEES is 252 mg/kg.[3]

Recommended Safety Precautions

Given the potential hazards associated with alkylating agents, the following stringent safety protocols are recommended when handling **2-Chloroethyl ethyl sulfate**, assuming a high degree of hazard until proven otherwise.

4.2.1. Personal Protective Equipment (PPE)

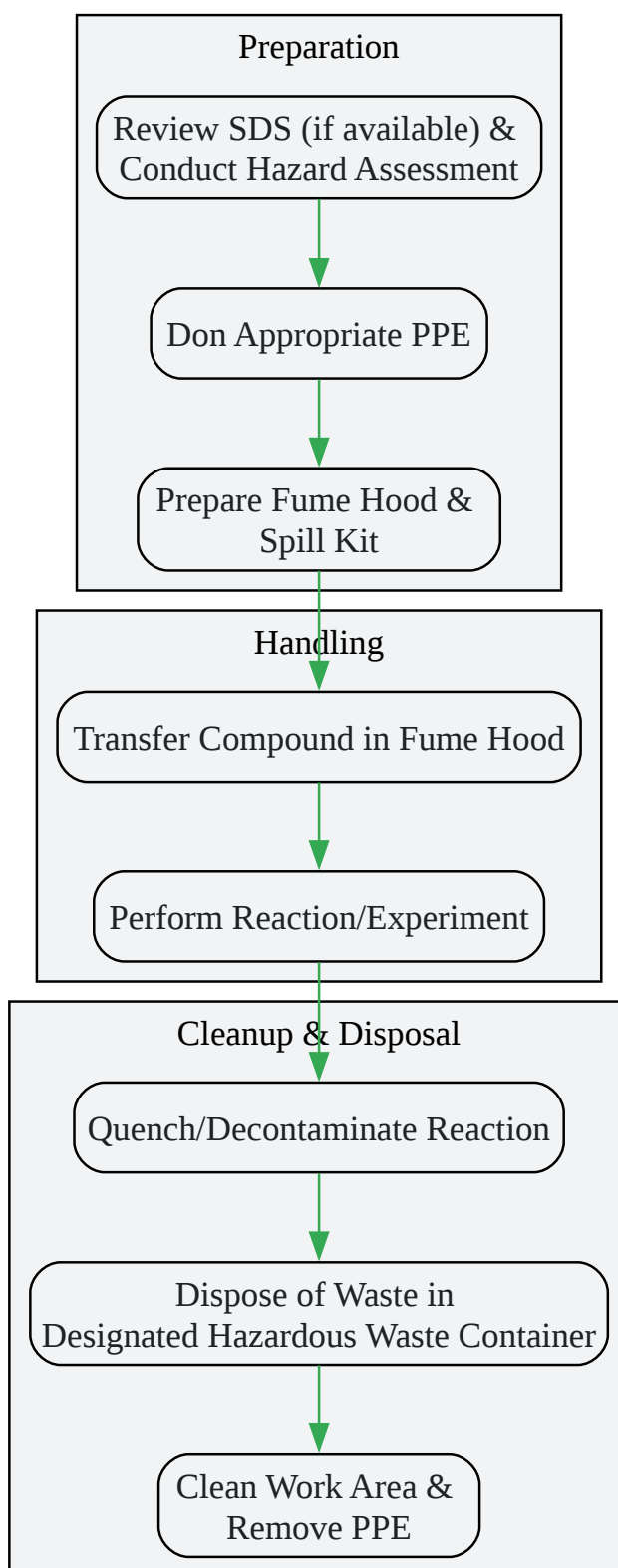
- Hand Protection: Wear impervious gloves (e.g., nitrile rubber).
- Eye Protection: Use chemical safety goggles and a face shield.
- Skin and Body Protection: Wear a lab coat, and consider additional protective clothing.
- Respiratory Protection: All handling of the material should be conducted in a certified chemical fume hood to avoid inhalation of any potential vapors.

4.2.2. Handling and Storage

- Ventilation: Use only in a well-ventilated area, preferably a chemical fume hood.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and bases.
- Spill Management: In case of a spill, evacuate the area. Wear appropriate PPE and contain the spill with an inert absorbent material.

Experimental Workflow: Handling Potentially Hazardous Alkylating Agents

The following diagram outlines a generalized workflow for handling a potentially hazardous chemical like **2-Chloroethyl ethyl sulfate**, based on best practices derived from working with known hazardous substances like CEES.



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Caption: General laboratory workflow for handling hazardous chemicals.

Conclusion

2-Chloroethyl ethyl sulfate (CAS 104184-81-8) is a distinct chemical entity that should not be confused with 2-Chloroethyl ethyl sulfide (CAS 693-07-2). While there is a significant lack of detailed experimental data on the synthesis, applications, and toxicology of the sulfate compound, its structure suggests it is a potential alkylating agent. Therefore, it must be handled with the utmost care, following stringent safety protocols appropriate for highly hazardous materials. Researchers and scientists are advised to assume a high level of toxicity and to implement comprehensive safety measures until more data becomes available. The information provided on its sulfide analog serves as a critical safety reference to underscore the potential hazards of similarly named compounds.

References

- Georganics. (2015). 2-CHLOROETHYL ETHYL SULFIDE Safety Data Sheet. Retrieved from [\[Link\]](#)

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